

Personal protective equipment for handling Vegfr-2-IN-61

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Compound of Interest		
Compound Name:	Vegfr-2-IN-61	
Cat. No.:	B15614626	Get Quote

Essential Safety and Handling Guide for Vegfr-2-IN-61

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This document provides critical safety and logistical information for the handling and disposal of **Vegfr-2-IN-61**, a potent inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2). Researchers, scientists, and drug development professionals must adhere to these guidelines to ensure personal safety and the integrity of their experiments. As a biologically active small molecule, **Vegfr-2-IN-61** should be treated as potentially hazardous.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Vegfr-2-IN-61** to minimize exposure. The required PPE varies depending on the laboratory activity.



Laboratory Activity	Recommended Personal Protective Equipment	
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Dedicated, non-absorbent, or disposable lab coat. Ventilation: Certified chemical fume hood or powder containment hood.	
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood.	
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet.	
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.	

This table summarizes PPE recommendations based on general safety protocols for potent kinase inhibitors.[1][2][3]

Operational Plan: From Receipt to Disposal

A systematic workflow is essential for the safe and effective use of **Vegfr-2-IN-61** in a research setting.

Receiving and Storage

- Inspect: Upon receipt, visually inspect the container for any signs of damage or leakage.
- Confirm Storage Conditions: Verify the recommended storage temperature on the product vial or datasheet. Typically, these compounds are stored at -20°C.[2]



• Label and Secure: Store the compound in a clearly labeled, designated, and secure location, segregated from incompatible materials.[4]

Experimental Protocols: Handling and Preparation

Preparation of Stock Solutions All procedures involving the solid form of **Vegfr-2-IN-61** must be conducted in a chemical fume hood to prevent inhalation of dust or aerosols.[1][2]

- Weighing: Use a precision balance inside the fume hood. To minimize dust generation, handle the solid compound with care.[2]
- Solvent Addition: Slowly add the appropriate solvent (e.g., DMSO) to the vial containing the solid Vegfr-2-IN-61.
- Dissolution: Securely cap the vial and use a vortex or sonicator to ensure the compound is completely dissolved.[2]

In VitroKinase Assay Protocol This protocol outlines a general procedure for assessing the inhibitory activity of **Vegfr-2-IN-61** against its target kinase.

- Reagent Preparation: Prepare assay buffer, substrate (e.g., a synthetic peptide), and a dilution series of Vegfr-2-IN-61.
- Reaction Setup: In a 96-well plate, add the assay buffer, substrate, and diluted Vegfr-2-IN-61
 to each well.
- Initiate Reaction: Add the VEGFR-2 enzyme to each well to start the kinase reaction.
- Incubation: Incubate the plate at the optimal temperature (e.g., 30°C) for a predetermined time (e.g., 60 minutes).
- Detection: Stop the reaction and measure kinase activity using a suitable method, such as a luminescence-based assay that quantifies ATP consumption.[5]

Disposal Plan

All materials contaminated with **Vegfr-2-IN-61** must be disposed of as hazardous chemical waste.[5]





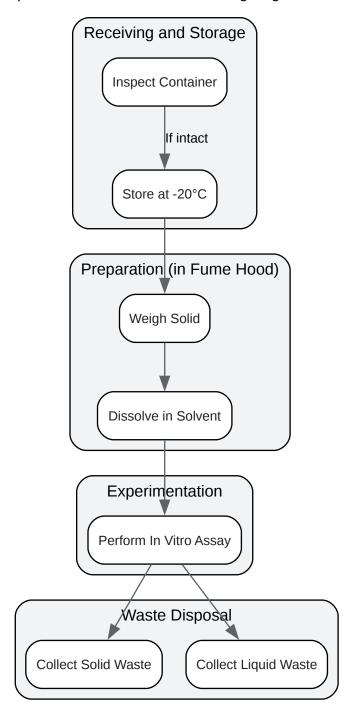


- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.[2][5]
- Liquid Waste: Collect all unused solutions containing **Vegfr-2-IN-61** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[2][5]
- Labeling: All hazardous waste containers must be clearly marked with "Hazardous Waste" and the full chemical name "Vegfr-2-IN-61".[5]
- Storage: Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[5]

Visual Safety and Workflow Diagrams



Operational Workflow for Handling Vegfr-2-IN-61



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Caption: A flowchart illustrating the key steps for safely handling **Vegfr-2-IN-61**.



VEGFR-2 Signaling Pathway and Inhibition VEGF Binds to VEGFR-2 Receptor Activates Downstream Signaling (e.g., PI3K/Akt, MAPK) Promotes Angiogenesis

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Caption: Inhibition of the VEGFR-2 signaling pathway by Vegfr-2-IN-61.

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